

"Methyl 2-cyano-2-phenylbutanoate" molecular weight

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Compound of Interest

Compound Name: Methyl 2-cyano-2-phenylbutanoate

Cat. No.: B1588984

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An In-depth Technical Guide on the Molecular Weight of **Methyl 2-cyano-2-phenylbutanoate**

For researchers, scientists, and drug development professionals, the accurate determination of a compound's molecular weight is a foundational and critical step in chemical characterization, influencing everything from reaction stoichiometry to analytical method development. This guide provides a detailed breakdown of the molecular weight of **Methyl 2-cyano-2-phenylbutanoate**.

Molecular Formula

Methyl 2-cyano-2-phenylbutanoate is an organic compound with the chemical formula $C_{12}H_{13}NO_2$.^{[1][2][3][4][5]} This formula indicates that a single molecule of the compound is composed of 12 carbon atoms, 13 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms.

Calculation of Molecular Weight

The molecular weight (MW) is calculated by summing the atomic weights of each constituent atom in the molecule. The standard atomic weights for elements can be expressed as intervals due to natural isotopic variation.^[6] For general laboratory use, a conventional or abridged value is often employed.^{[6][7][8][9]}

The calculation is as follows:

$MW = (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of N atoms} \times \text{Atomic weight of N}) + (\text{Number of O atoms} \times \text{Atomic weight of O})$

Using the conventional atomic weights:

- Carbon (C): 12.011 u^[10]
- Hydrogen (H): 1.008 u^{[6][9]}
- Nitrogen (N): 14.007 u^[7]
- Oxygen (O): 15.999 u^[8]

$MW = (12 \times 12.011) + (13 \times 1.008) + (1 \times 14.007) + (2 \times 15.999)$
 $MW = 144.132 + 13.104 + 14.007 + 31.998$
 $MW = 203.241$ u

This calculated value aligns with the reported molecular weight of 203.241 g/mol.^[1] Other sources report slightly varied values such as 203.24 g/mol and 203.23712 g/mol.^{[2][4]} These minor differences can arise from using different atomic weight values (e.g., monoisotopic mass vs. average atomic mass).

Data Presentation: Summary of Atomic and Molecular Weights

The following table summarizes the quantitative data used to determine the molecular weight of **Methyl 2-cyano-2-phenylbutanoate**.

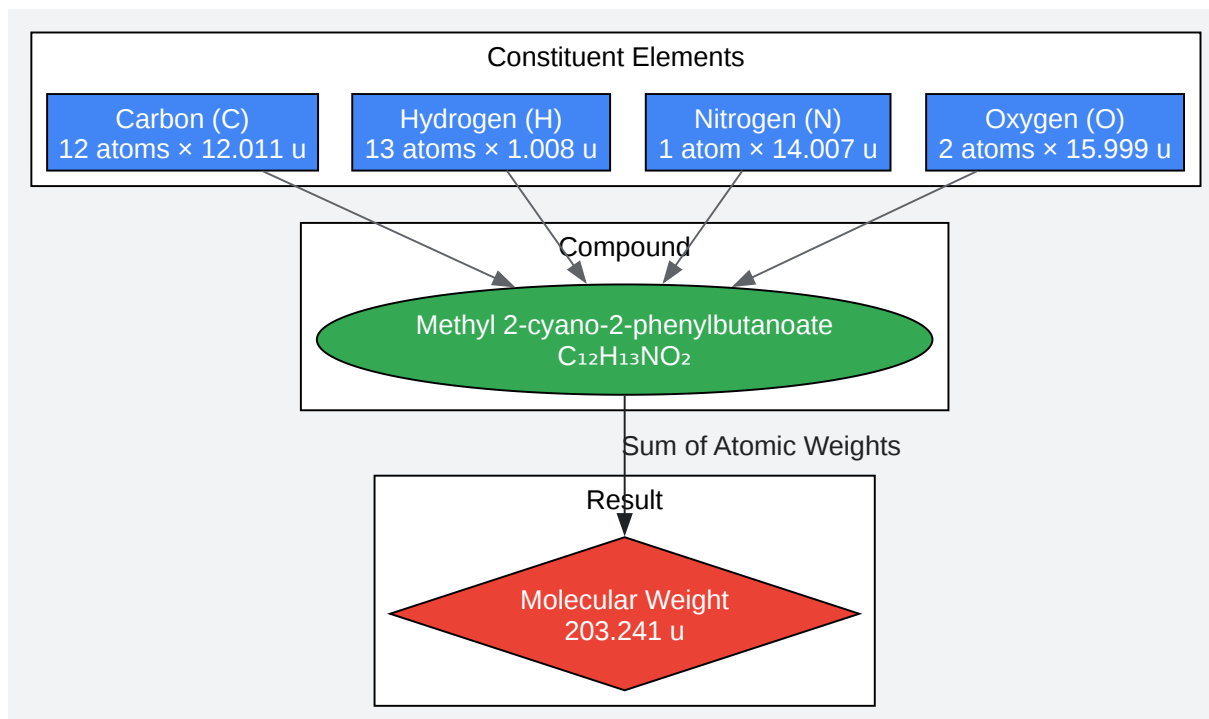
Element	Symbol	Count in Molecule	Standard Atomic Weight Interval	Conventional Atomic Weight (u)	Total Contribution to Molecular Weight (u)
Carbon	C	12	[12.0096, 12.0116][11]	12.011[10]	144.132
Hydrogen	H	13	[1.00784, 1.00811][9] [12]	1.008[6]	13.104
Nitrogen	N	1	[14.00643, 14.00728][7] [13]	14.007[7]	14.007
Oxygen	O	2	[15.99903, 15.99977][8] [14]	15.999[8]	31.998
Total	C ₁₂ H ₁₃ NO ₂	28	Calculated Molecular Weight:	203.241	

Experimental Protocols

The molecular weight presented in this guide is a calculated value derived from the compound's molecular formula and the standard atomic weights of its constituent elements. As such, there are no experimental protocols for its determination cited here. Experimental verification of molecular weight is typically performed using techniques such as mass spectrometry, which would provide an experimental mass-to-charge ratio.

Visualization

The following diagram illustrates the elemental composition leading to the final calculated molecular weight of **Methyl 2-cyano-2-phenylbutanoate**.



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Caption: Elemental components and calculation flow for the molecular weight of **Methyl 2-cyano-2-phenylbutanoate**.

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